

Personal protective equipment for handling Diquafosol (tetrasodium)

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Compound of Interest

Compound Name: *Diquafosol (tetrasodium)*

Cat. No.: *B12427650*

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Essential Safety and Handling Guide for Diquafosol Tetrasodium

This guide provides crucial safety and logistical information for laboratory professionals handling Diquafosol tetrasodium. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Diquafosol tetrasodium is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation^[1]. Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Safety goggles with side-shields or a face shield	Must be worn at all times when handling the substance to protect against splashes. A face shield should be used in conjunction with goggles when there is a significant risk of splashing ^{[1][2][3][4][5][6]} .
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Gloves must be worn to prevent skin contact. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated ^{[1][2][3][6]} .
Body Protection	Impervious clothing or a lab coat	A lab coat or other protective clothing is necessary to prevent skin exposure. Ensure clothing is fully buttoned ^{[1][2][3][6]} .
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. A respirator is recommended, especially when handling powders or if there is a risk of aerosol formation ^{[1][2]} .

Safe Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure risk and maintain the integrity of the compound.

Table 2: Handling and Storage Guidelines

Procedure	Key Steps
Handling	<ul style="list-style-type: none">- Avoid breathing dust, fumes, gas, mist, vapors, or spray[1].- Wash hands thoroughly after handling[1].- Do not eat, drink, or smoke in the handling area[1].- Use only in a well-ventilated area or outdoors[1].
Storage	<ul style="list-style-type: none">- Store in a tightly closed container in a cool, well-ventilated place[1].- Store locked up[1].Recommended storage temperature is 4°C for the sealed product. For solutions, store at -80°C for up to 6 months or -20°C for up to 1 month[1].

Emergency Procedures and First Aid

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Table 3: First Aid Measures

Exposure Route	First Aid Instructions
If Inhaled	<ul style="list-style-type: none">- Move the person to fresh air.- If breathing is difficult, provide respiratory support. Seek medical attention[1][2][3].
If on Skin	<ul style="list-style-type: none">- Immediately wash the affected area with plenty of soap and water.- Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists[1][2][3].
If in Eyes	<ul style="list-style-type: none">- Rinse cautiously with water for several minutes.- Remove contact lenses, if present and easy to do. Continue rinsing.- Seek immediate medical attention[1][2].
If Swallowed	<ul style="list-style-type: none">- Rinse mouth with water.- Do NOT induce vomiting.- Seek immediate medical attention[1][2].

Disposal Plan

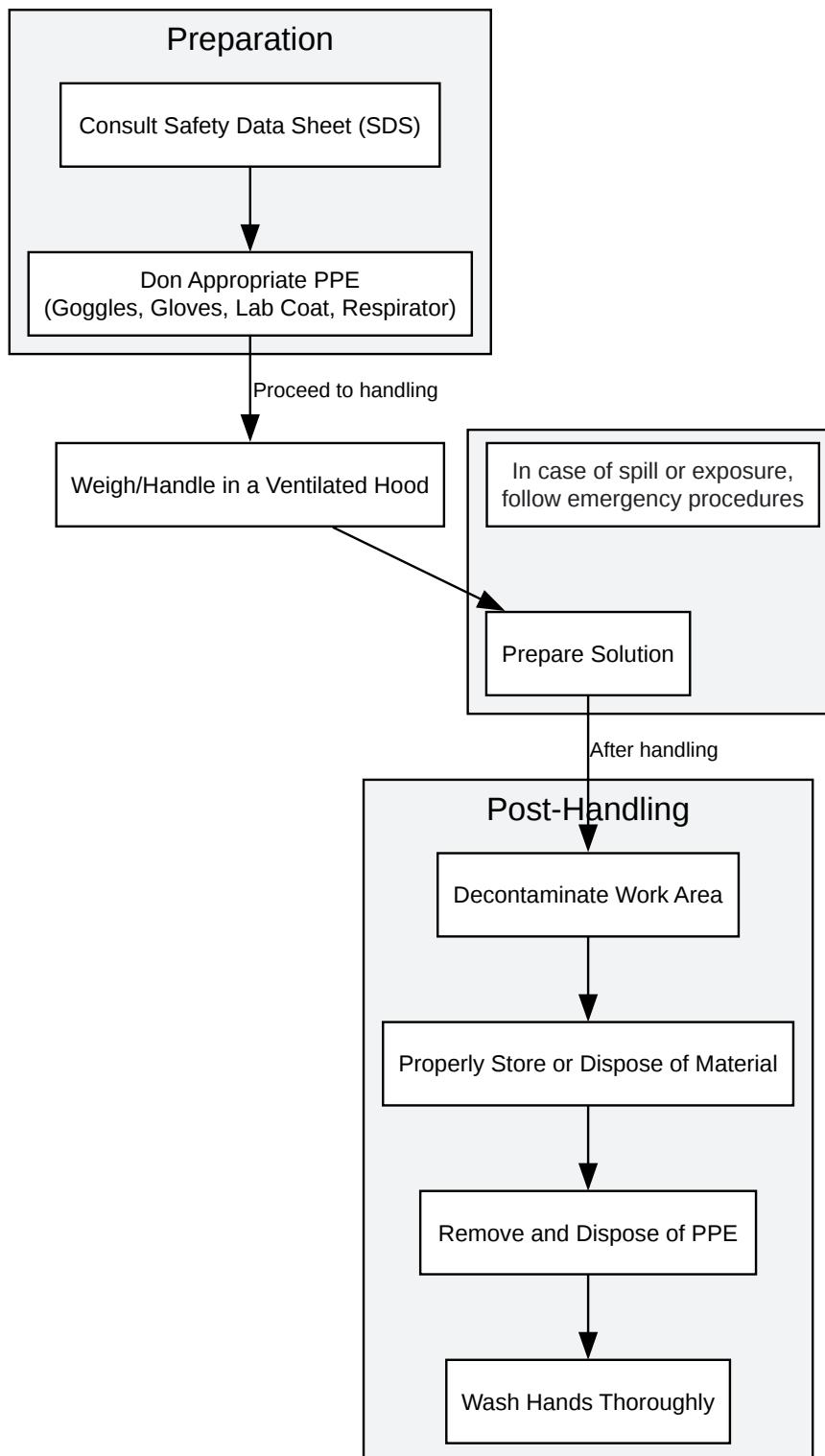
Proper disposal of Diquafosol tetrasodium and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Operational Plan for Disposal:

- Segregation: Collect waste Diquafosol tetrasodium and any contaminated materials (e.g., gloves, wipes, containers) in a designated, clearly labeled, and sealed hazardous waste container.
- Labeling: The container must be labeled with "Hazardous Waste" and the chemical name "Diquafosol tetrasodium".
- Storage of Waste: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal Request: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Regulatory Compliance: All disposal activities must be conducted in accordance with local, state, and federal regulations^{[1][2][7]}. Do not dispose of Diquafosol tetrasodium down the drain or in regular trash^{[1][2]}.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of Diquafosol Tetrasodium

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- To cite this document: BenchChem. [Personal protective equipment for handling Diquafosol (tetrasodium)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12427650#personal-protective-equipment-for-handling-diquafosol-tetrasodium>

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